

(Rac)-Hydroxycotinine-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-Hydroxycotinine-d3

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(Rac)-Hydroxycotinine-d3 is the deuterated form of hydroxycotinine, a primary metabolite of cotinine, which itself is the main metabolite of nicotine. The "d3" designation indicates the presence of three deuterium atoms, making it a valuable tool in analytical chemistry, particularly for mass spectrometry-based methods. Its primary application is as an internal standard for the accurate quantification of hydroxycotinine in biological samples, which is crucial for studies on nicotine metabolism, tobacco exposure, and smoking cessation therapies. The "(Rac)" prefix signifies that the compound is a racemic mixture, containing equal amounts of both enantiomers.

This guide provides a comprehensive overview of **(Rac)-Hydroxycotinine-d3**, including its role in nicotine metabolism, its application in bioanalysis, and detailed experimental protocols for its use.

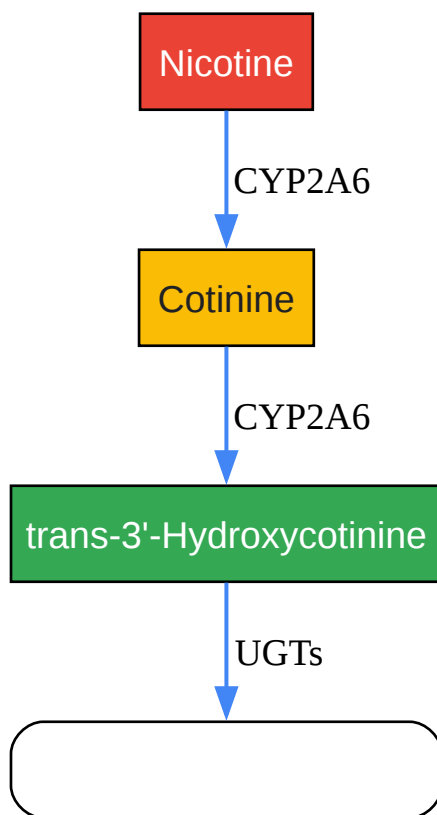
Chemical and Physical Properties

The fundamental properties of **(Rac)-Hydroxycotinine-d3** and its non-deuterated counterpart are summarized below. These properties are essential for its use in analytical method development.

Property	(Rac)-Hydroxycotinine-d3 (trans)	trans-3'-Hydroxycotinine
Molecular Formula	C ₁₀ H ₉ D ₃ N ₂ O ₂	C ₁₀ H ₁₂ N ₂ O ₂
Molecular Weight	195.23 (Varies slightly by source)	192.21 g/mol [1][2]
Appearance	Typically a solid	Solid
Synonyms	trans-3'-hydroxycotinine-D3	3-Hydroxycotinine[1][2]
Primary Application	Internal standard for mass spectrometry	Biomarker of nicotine exposure

Role in Nicotine Metabolism

Nicotine undergoes extensive metabolism in the human liver, primarily by cytochrome P450 enzymes, with CYP2A6 playing a major role.[3][4][5][6] Approximately 70-80% of nicotine is converted to cotinine.[3][6] Cotinine is then further metabolized, with a significant portion being hydroxylated by CYP2A6 to form trans-3'-hydroxycotinine (3HC).[3][4][7] This metabolite, along with its glucuronide conjugate, is a major end-product of nicotine metabolism found in urine, accounting for 40-60% of the initial nicotine dose.[6][7] The ratio of 3HC to cotinine, known as the Nicotine Metabolite Ratio (NMR), is a widely used biomarker for CYP2A6 activity and the rate of nicotine metabolism.[3][8]



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